

Application Notes and Protocols for (RS)-4-Carboxyphenylglycine ((RS)-4CPG)

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Compound of Interest

Compound Name: (RS)-4CPG

Cat. No.: B1662543

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Introduction

(RS)-4-Carboxyphenylglycine, commonly abbreviated as **(RS)-4CPG**, is a broad-spectrum antagonist of metabotropic glutamate receptors (mGluRs), with notable activity against Group I mGluRs. It is a valuable pharmacological tool for researchers investigating glutamatergic neurotransmission and its role in various physiological and pathological processes, including synaptic plasticity, neurodegenerative diseases, and pain perception. These application notes provide comprehensive safety and handling guidelines, as well as a detailed experimental protocol for the use of **(RS)-4CPG** in a laboratory setting.

Chemical and Physical Properties

(RS)-4CPG is a phenylglycine derivative with the following properties:

Property	Value
Synonyms	(RS)-4CPG, (±)-4-Carboxyphenylglycine
CAS Number	7292-81-1
Molecular Formula	C ₉ H ₉ NO ₄
Molecular Weight	195.17 g/mol [1]
Purity	>97%[1]
Solubility	Soluble to 100 mM in 1eq. NaOH and to 5 mM in water.[2]

Safety and Handling Guidelines

While a comprehensive toxicological profile for **(RS)-4CPG** is not readily available, it is imperative to handle this compound with the standard precautions for laboratory chemicals. The following guidelines are based on available safety data sheets and general laboratory safety practices.[1]

Hazard Identification

The GHS classification for **(RS)-4CPG** does not currently list any specific physical, health, or environmental hazards.[1] However, as with any chemical of unknown toxicity, it should be handled as potentially hazardous.

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn at all times when handling **(RS)-4CPG**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Body Protection: A laboratory coat or chemical-resistant apron.

- **Respiratory Protection:** In cases of potential aerosolization or when handling large quantities, a NIOSH-approved respirator may be necessary. Work in a well-ventilated area, preferably a fume hood.

Handling and Storage

- **Handling:** Avoid inhalation of dust or fumes. Avoid contact with skin, eyes, and clothing.^[1] Use in a well-ventilated area, such as a chemical fume hood. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place. For long-term storage, it is recommended to store the powder at -20°C for up to 3 years. For short-term storage, 4°C for up to 2 years is acceptable. In solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.^[3]

First Aid Measures

- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.^[1]
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.^[1]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.^[1]
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.^[1]

Fire-Fighting Measures

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.^[1]
- **Hazardous Combustion Products:** Burning may produce carbon oxides and nitrogen oxides.^[1]

- **Special Protective Equipment:** Firefighters should wear self-contained breathing apparatus and full protective gear.

Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Avoid breathing dust.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Sweep up the spilled solid material and place it in a suitable container for disposal. Avoid generating dust.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.

Experimental Protocols

Protocol: Inhibition of Long-Term Potentiation (LTP) in Hippocampal Slices

This protocol describes the use of **(RS)-4CPG** to antagonize Group I mGluRs and block the induction of LTP in ex vivo hippocampal brain slices.

Materials:

- **(RS)-4CPG** powder
- Artificial cerebrospinal fluid (aCSF)
- Hippocampal brain slices from a rodent model
- Electrophysiology rig for recording field excitatory postsynaptic potentials (fEPSPs)
- High-frequency stimulation (HFS) protocol equipment

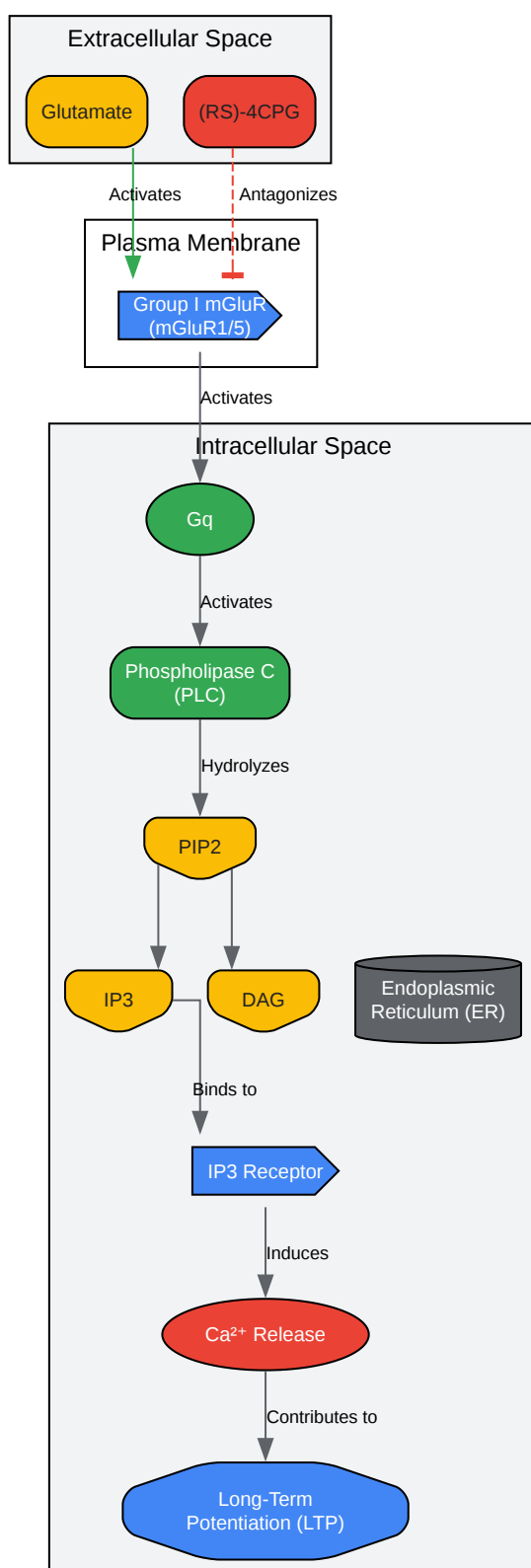
Procedure:

- Preparation of **(RS)-4CPG** Stock Solution:
 - Prepare a stock solution of **(RS)-4CPG** (e.g., 50 mM) in an appropriate solvent (e.g., 1 M NaOH, then dilute with aCSF and adjust pH).
 - Store the stock solution at -20°C.
- Preparation of Hippocampal Slices:
 - Prepare acute hippocampal slices (300-400 µm thick) from the brain of a rodent model according to standard laboratory procedures.
 - Allow slices to recover in oxygenated aCSF for at least 1 hour before recording.
- Electrophysiological Recording:
 - Transfer a hippocampal slice to the recording chamber of the electrophysiology setup, continuously perfused with oxygenated aCSF.
 - Place a stimulating electrode in the Schaffer collateral pathway and a recording electrode in the stratum radiatum of the CA1 region to record fEPSPs.
- Baseline Recording:
 - Record stable baseline fEPSPs for at least 20 minutes by delivering single pulses at a low frequency (e.g., 0.05 Hz).
- Application of **(RS)-4CPG**:
 - Prepare the working concentration of **(RS)-4CPG** (e.g., 500 µM) by diluting the stock solution in aCSF.^[3]
 - Bath-apply the **(RS)-4CPG** solution to the hippocampal slice for a pre-incubation period of 20-30 minutes before inducing LTP.
- LTP Induction:

- Induce LTP using a high-frequency stimulation (HFS) protocol (e.g., two trains of 100 Hz for 1 second, separated by 20 seconds).
- Post-HFS Recording:
 - Continue recording fEPSPs for at least 60 minutes after the HFS to observe the effect on synaptic potentiation.
- Data Analysis:
 - Measure the slope of the fEPSPs.
 - Normalize the fEPSP slopes to the baseline recording period.
 - Compare the degree of potentiation in slices treated with **(RS)-4CPG** to control slices (vehicle-treated). A significant reduction in the potentiation in the **(RS)-4CPG** treated slices indicates successful antagonism of mGluR-dependent LTP.

Visualizations

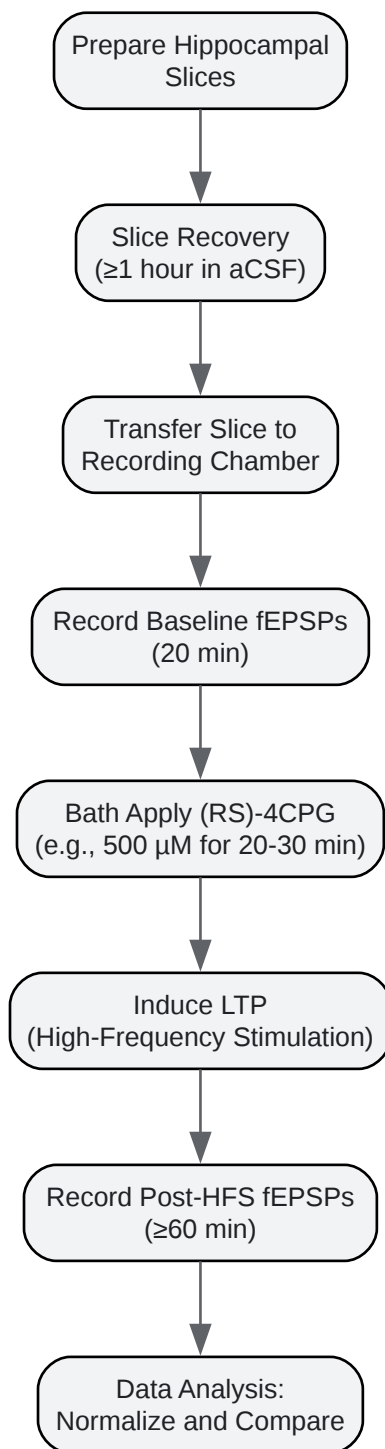
Signaling Pathway of (RS)-4CPG in LTP Inhibition



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Caption: **(RS)-4CPG** antagonizes Group I mGluRs, inhibiting glutamate-induced downstream signaling.

Experimental Workflow for LTP Inhibition Assay



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Caption: Workflow for assessing **(RS)-4CPG**'s effect on Long-Term Potentiation (LTP).

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